

# Navigating the Safety Profile of 2-Isopropoxy-5-methylaniline: A Technical Guide

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## Compound of Interest

Compound Name: 2-Isopropoxy-5-methylaniline

Cat. No.: B7824645

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data for **2-Isopropoxy-5-methylaniline** (and its hydrochloride salt, CAS No. 1190021-87-4). Due to the limited availability of a comprehensive Safety Data Sheet (SDS) for this specific compound, this document leverages a read-across approach, incorporating data from structurally similar aniline derivatives to provide a robust assessment of its potential hazards. This guide is intended to equip researchers and drug development professionals with the necessary information for safe handling, storage, and use.

## Core Safety and Physical Properties

The following tables summarize the key physical, chemical, and toxicological properties of compounds structurally related to **2-Isopropoxy-5-methylaniline**. This data provides a foundational understanding of the expected characteristics of the target compound.

Table 1: Physical and Chemical Properties

Property	Value	Comments
Molecular Formula	C <sub>10</sub> H <sub>16</sub> ClNO	For the hydrochloride salt.[1][2]
Molecular Weight	201.69 g/mol	For the hydrochloride salt.[1][2]
Boiling Point	241.1 ± 9.0 °C at 760 mmHg	Data for the analogous compound 2-Isopropyl-5-methylaniline.[3]
Physical Form	Liquid / Solid	The hydrochloride salt is likely a solid, while the free base may be a liquid, similar to related anilines.
Storage Temperature	4°C, protect from light	General storage recommendation for similar aniline compounds.[3]

Table 2: Toxicological Data (Based on Analogous Aniline Compounds)

Test	Species	Route	Value	Reference Compound
LD50	Rat	Oral	360 mg/kg	N-Methylaniline[4]
Hazard Statements	-	-	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	2-Isopropyl-5-methylaniline[3]
Signal Word	-	-	Warning	2-Isopropyl-5-methylaniline[3]

## Experimental Protocols for Safety Assessment

The assessment of skin and eye irritation is critical for determining the handling requirements of a novel chemical. The following are standardized protocols from the Organisation for Economic Co-operation and Development (OECD) that are widely used in regulatory toxicology.

### OECD Test Guideline 439: In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method

This in vitro method assesses the potential of a substance to cause skin irritation.

- **Test System:** A reconstructed human epidermis model, which is a three-dimensional model that mimics the biochemical and physiological properties of the upper parts of the human skin.
- **Procedure:**
  - A small amount of the test substance is applied topically to the surface of the skin tissue model.
  - The substance is left in contact with the tissue for a defined period (e.g., 60 minutes).
  - After exposure, the tissue is thoroughly rinsed to remove the test substance.
  - The tissue is then incubated for a further 42 hours to allow for the development of cytotoxic effects.
- **Endpoint:** Cell viability is measured using a colorimetric assay (MTT assay). The reduction in cell viability compared to a negative control is used to determine the irritation potential.
- **Classification:** A reduction in tissue viability below 50% is indicative of an irritant.

### OECD Test Guideline 405: Acute Eye Irritation/Corrosion

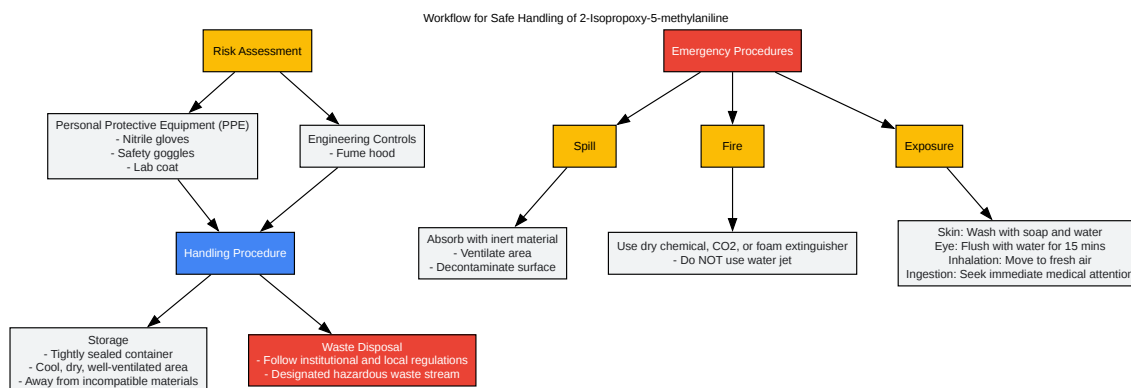
This in vivo test evaluates the potential of a substance to cause irritation or corrosion to the eyes.

- **Test System:** Typically, the albino rabbit is used.

- Procedure:
  - A single dose of the test substance is applied to one eye of the animal. The other eye remains untreated and serves as a control.
  - The eyes are examined at specific intervals (e.g., 1, 24, 48, and 72 hours) after application.
- Endpoint: The degree of eye irritation is scored based on the effects on the cornea, iris, and conjunctiva. The reversibility of the observed lesions is also assessed.
- Classification: The substance is classified as an irritant or corrosive based on the severity and persistence of the observed ocular lesions.

## Safe Handling and Emergency Procedures

Given the potential hazards associated with aniline derivatives, a stringent safety protocol is mandatory when handling **2-Isopropoxy-5-methylaniline**.

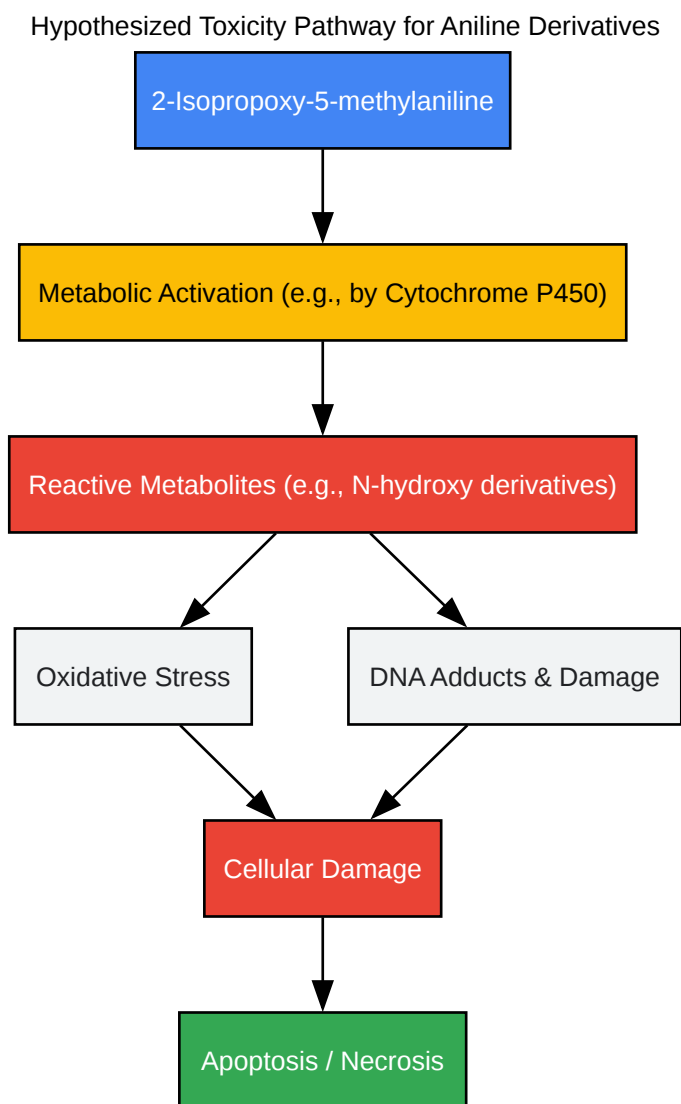


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Caption: A logical workflow for the safe handling and emergency response for **2-Isopropoxy-5-methylaniline**.

## Signaling Pathways in Toxicity (Hypothesized)

While specific mechanistic studies on **2-Isopropoxy-5-methylaniline** are not available, the toxicity of many aniline derivatives involves metabolic activation and oxidative stress.



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Caption: A potential signaling pathway illustrating the metabolic activation and subsequent cellular damage that may be induced by aniline compounds.

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